

Chemical formula and molecular weight of 4-Phenylthiosemicarbazide

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Compound of Interest

Compound Name: 4-Phenylthiosemicarbazide

Cat. No.: B147422

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An In-depth Technical Guide to 4-Phenylthiosemicarbazide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-phenylthiosemicarbazide**, a versatile compound with significant applications in medicinal chemistry and drug development. This document details its chemical properties, synthesis, and diverse biological activities, offering valuable insights for professionals in the field.

Physicochemical Properties

4-Phenylthiosemicarbazide is a white to light yellow crystalline powder.^[1] Its core structure consists of a phenyl group attached to a thiosemicarbazide moiety. The key physicochemical properties are summarized in the table below.

| Property | Value | References |
|-------------------|---|---|
| Molecular Formula | C ₇ H ₉ N ₃ S | [2] [3] [4] |
| Linear Formula | C ₆ H ₅ NHCSNHNH ₂ | |
| Molecular Weight | 167.23 g/mol | [1] [2] [3] [4] |
| Melting Point | 138-141 °C | [1] [2] [3] |
| Appearance | White to light yellow crystalline powder | [1] |
| CAS Number | 5351-69-9 | [3] [4] |

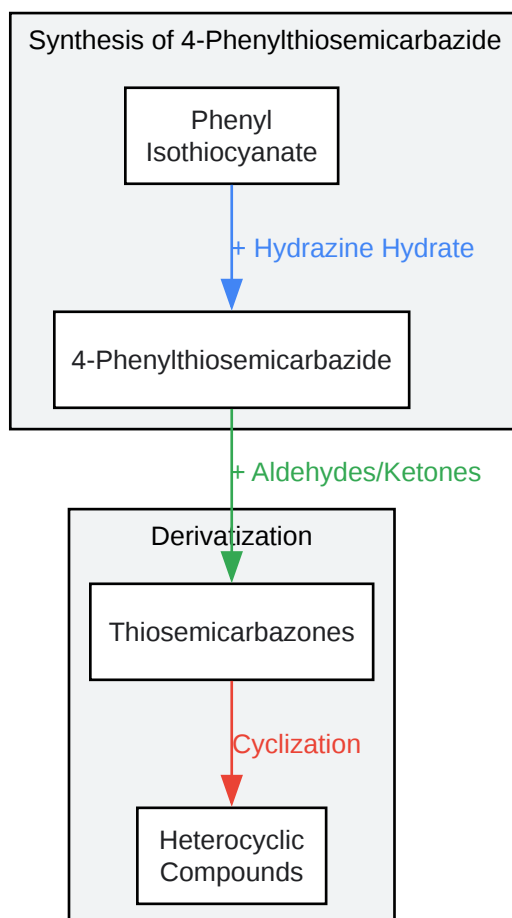
Synthesis and Derivatization

The most common laboratory synthesis of **4-phenylthiosemicarbazide** involves the reaction of phenyl isothiocyanate with hydrazine hydrate. This straightforward and efficient method produces the target compound in high yield.

- **Reaction Setup:** Dissolve phenyl isothiocyanate in a suitable solvent, such as ethanol, in a round-bottomed flask.
- **Addition of Hydrazine:** Slowly add hydrazine hydrate to the solution at room temperature with continuous stirring.
- **Reaction:** Allow the reaction to proceed for several hours. The product will precipitate out of the solution.
- **Isolation:** Collect the precipitate by filtration.
- **Purification:** Wash the collected solid with a cold solvent (e.g., ethanol) to remove any unreacted starting materials. The product can be further purified by recrystallization from ethanol.

Another documented method involves the reaction of a solution of ammonium phenyldithiocarbazinate with an aqueous solution of hydrazine sulfate and a caustic potash solution. The mixture is heated, and upon cooling, **4-phenylthiosemicarbazide** precipitates.[\[5\]](#)

The following diagram illustrates a generalized workflow for the synthesis of **4-phenylthiosemicarbazide** and its subsequent derivatization into thiosemicarbazones, which are key intermediates for various heterocyclic compounds.



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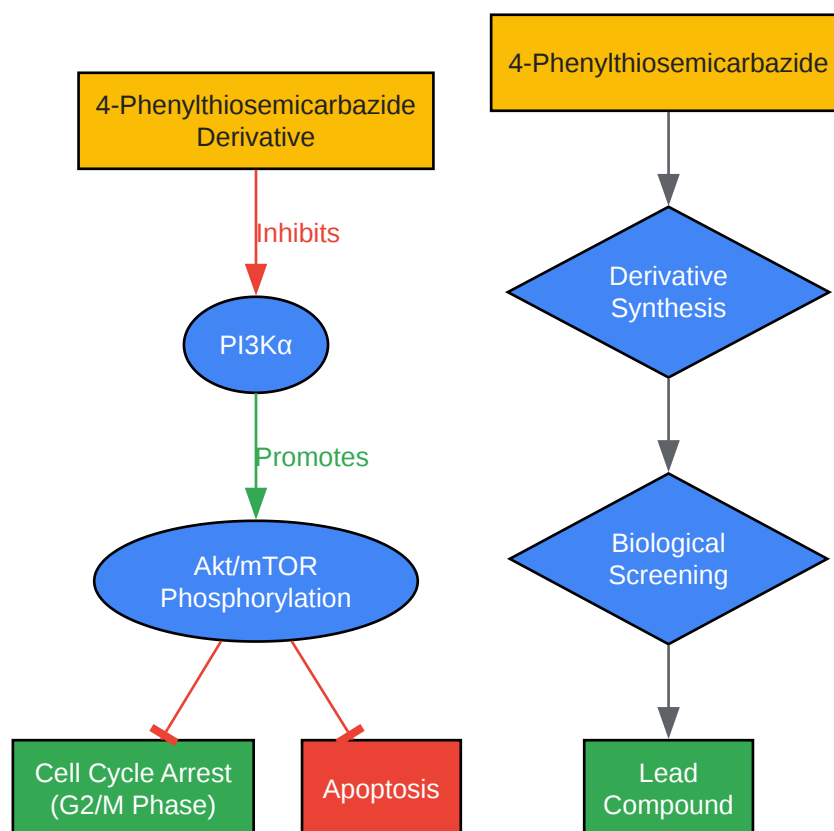
Synthesis and Derivatization Workflow

Biological Activity and Mechanism of Action

4-Phenylthiosemicarbazide and its derivatives exhibit a broad spectrum of biological activities, making them attractive scaffolds for drug discovery. These activities include antibacterial, antifungal, anticancer, and anthelmintic properties.[1][6][7] Thiosemicarbazides are considered potent intermediates for the synthesis of pharmaceutical and bioactive materials.[6][8]

The mechanism of action for some derivatives has been linked to the inhibition of key enzymes. For instance, in anti-inflammatory research, certain derivatives have been shown to inhibit COX-1 and COX-2 enzymes.[6] In the context of anticancer applications, some thiazole hybrids of **4-phenylthiosemicarbazide** have been found to inhibit the PI3K α enzyme, which in turn affects downstream signaling pathways critical for cell growth and survival.[6]

Below is a simplified diagram illustrating a potential mechanism of action for anticancer derivatives of **4-phenylthiosemicarbazide**.



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References

- 1. 4-Phenylthiosemicarbazide - Wikipedia [en.wikipedia.org]
- 2. 4-(Phenyl)thiosemicarbazide [chembk.com]
- 3. 4-phenyl-3-thiosemicarbazide | CAS#:5351-69-9 | Chemsrsc [chemsrc.com]
- 4. scbt.com [scbt.com]
- 5. US2657234A - Preparation of thiosemicarbazides - Google Patents [patents.google.com]
- 6. 4-Phenylthiosemicarbazide | 5351-69-9 | Benchchem [benchchem.com]
- 7. mdpi.com [mdpi.com]
- 8. Synthesis and Biological Evaluation of Thiosemicarbazide Derivatives Endowed with High Activity toward Mycobacterium Bovis - PMC [pmc.ncbi.nlm.nih.gov]
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